

Technical Guide: Safety and Handling of 1-(2-Aminoethyl)piperidin-3-ol

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Compound of Interest

Compound Name: 1-(2-Aminoethyl)piperidin-3-ol

Cat. No.: B1275175

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for **1-(2-Aminoethyl)piperidin-3-ol** (CAS No. 847499-95-0). Due to the limited availability of detailed toxicological data for this specific compound, this guide incorporates safety information from structurally related piperidine derivatives to ensure a thorough and cautious approach to its handling.

Chemical Identification and Physical Properties

Identifier	Value	Source
Chemical Name	1-(2-Aminoethyl)piperidin-3-ol	CymitQuimica
CAS Number	847499-95-0	Key Organics[1]
Molecular Formula	C ₇ H ₁₆ N ₂ O	CymitQuimica
Synonyms	1-(2-Amino-ethyl)-piperidin-3-ol, 3-Piperidinol, 1-(2-aminoethyl)-	CymitQuimica
Physical State	Colorless to pale yellow liquid or solid	CymitQuimica

Hazard Identification and Classification

GHS Hazard Classification:

While a complete GHS classification for **1-(2-Aminoethyl)piperidin-3-ol** is not fully established, based on available data, it is considered hazardous.^[1] A safety data sheet for the compound indicates the following hazards:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.^[1]
- Acute Toxicity, Dermal (Category 4): H312 - Harmful in contact with skin.^[1]
- Acute Toxicity, Inhalation (Category 4): H332 - Harmful if inhaled.^[1]

Analogous Compound Data (3-Hydroxypiperidine):

Data from the closely related compound, 3-Hydroxypiperidine, suggests the following additional hazards should be considered:

- Skin Corrosion/Irritation (Category 1B): H314 - Causes severe skin burns and eye damage.^{[2][3]}
- Serious Eye Damage/Eye Irritation (Category 1): H318 - Causes serious eye damage.^{[2][3]}
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.^[3]

Signal Word: Danger (based on analogue data)

Hazard Pictograms (Anticipated):

Summary of Potential Health Effects:

- Inhalation: Harmful if inhaled. May cause respiratory irritation, characterized by coughing, choking, or shortness of breath.^{[1][3]}
- Skin Contact: Harmful in contact with skin.^[1] May cause severe skin burns.^{[2][3]}
- Eye Contact: May cause serious eye damage.^{[2][3]}

- Ingestion: Harmful if swallowed.[1] Ingestion of corrosive materials can cause serious injury.[3]

Exposure Controls and Personal Protection

A comprehensive personal protective equipment (PPE) strategy is mandatory when handling **1-(2-Aminoethyl)piperidin-3-ol**.

Protection Type	Recommended Equipment	Specifications and Rationale
Eye/Face Protection	Chemical safety goggles and a face shield	Wear tightly fitting safety goggles.[4] A face shield should be used where there is a potential for splashing.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and protective clothing	Wear appropriate protective gloves and clothing to prevent skin exposure.[2] Immediately remove contaminated clothing.
Respiratory Protection	NIOSH/MSHA-approved respirator	Use a respirator if ventilation is inadequate or if there is a risk of inhaling vapors or mists.[2] [5] Ensure the respirator is fitted correctly.
Hygiene Measures	Wash hands thoroughly after handling.[1][6] Do not eat, drink, or smoke in work areas.[6]	

Safe Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[5]

- Keep away from heat, sparks, and open flames. Piperidine derivatives can be flammable.[5]
- Use non-sparking tools and explosion-proof equipment where necessary.[5][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[6]

Storage:

- Store in a tightly closed, properly labeled container.[5]
- Keep in a cool, dry, and well-ventilated place.[5]
- Store away from incompatible materials such as strong oxidizing agents and acids.[5]
- Designate a specific corrosives area for storage.[5]

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation or distress occurs, seek medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[1]
Ingestion	Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Seek immediate medical attention.[1]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Avoid breathing vapors and ensure adequate ventilation. Wear appropriate personal protective equipment.[\[3\]](#)
- Environmental Precautions: Prevent the substance from entering drains or waterways.[\[7\]](#)
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[\[7\]](#) For larger spills, dike the area to prevent spreading.[\[7\]](#)

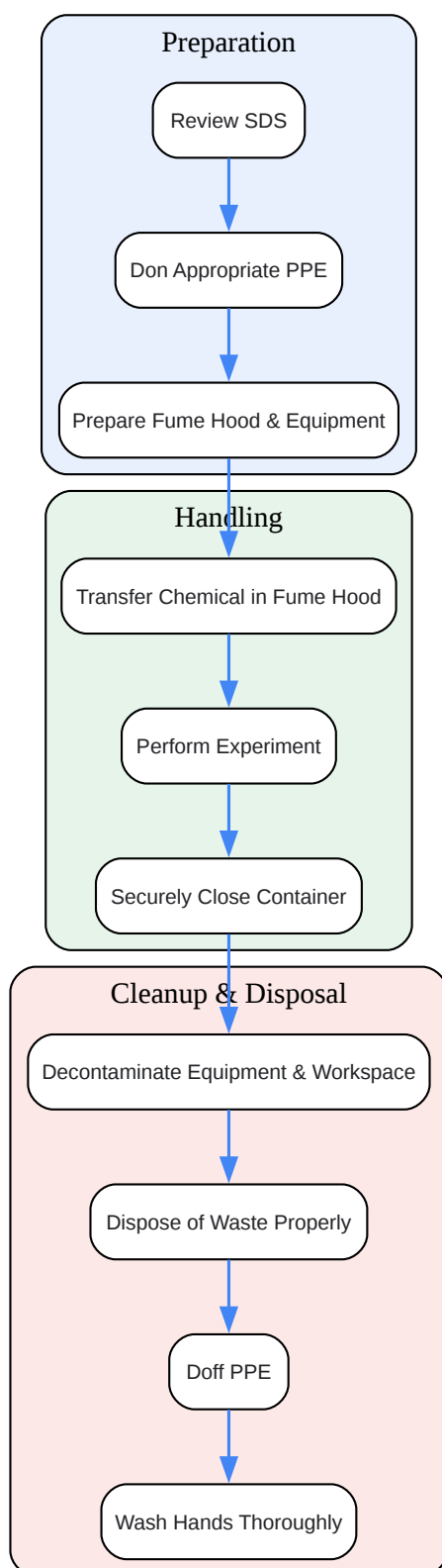
Experimental Protocol: Standard Handling of a Hazardous Chemical Substance

This protocol outlines the general steps for safely handling a hazardous chemical such as **1-(2-Aminoethyl)piperidin-3-ol** in a laboratory setting.

- Preparation and Pre-Handling Check:
 - Ensure the Safety Data Sheet (SDS) has been reviewed and understood.
 - Verify that the chemical fume hood is functioning correctly.
 - Assemble all necessary PPE (gloves, goggles, face shield, lab coat).
 - Prepare a designated waste container for the chemical.
 - Ensure that an emergency eyewash station and safety shower are accessible.
- Chemical Handling:
 - Perform all manipulations of the chemical within the fume hood.
 - Carefully open the container, avoiding inhalation of any fumes.
 - Use appropriate tools (e.g., spatula, pipette) to transfer the chemical.
 - If the substance is a solid, avoid creating dust.

- Close the container tightly after use.
- Post-Handling Procedures:
 - Decontaminate all equipment that came into contact with the chemical.
 - Dispose of waste in the designated hazardous waste container.
 - Clean the work area thoroughly.
 - Remove PPE in the correct order to avoid self-contamination.
 - Wash hands thoroughly with soap and water.

Visualizations



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Caption: Workflow for the safe handling of hazardous chemicals.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet for **1-(2-Aminoethyl)piperidin-3-ol** before use.

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